

In-Depth Technical Guide: Safety and Handling Precautions for 3-Propionylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Propionylpyridine

Cat. No.: B073230

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Propionylpyridine** (CAS No. 1570-48-5). The following sections detail the physical and chemical properties, toxicological data, personal protective equipment, handling and storage procedures, emergency protocols, and waste disposal of this compound. Given the limited availability of specific toxicological data for **3-Propionylpyridine**, information from the closely related compound Pyridine is included for reference and to guide precautionary measures.

Compound Identification and Properties

3-Propionylpyridine, also known as 1-(3-Pyridyl)propan-1-one, is a yellow liquid laboratory chemical.^[1] A summary of its known physical and chemical properties is presented below.

Table 1: Physical and Chemical Properties of **3-Propionylpyridine**

Property	Value	Source
CAS Number	1570-48-5	[1]
Molecular Formula	C8H9NO	[2]
Molecular Weight	135.17 g/mol	
Appearance	Yellow Liquid	[1]
Boiling Point	106 °C @ 3 Torr	[1]
Density	1.114 g/mL	
Flash Point	No information available	[1]
Purity	98%	

Hazard Identification and Toxicological Data

3-Propionylpyridine is classified as hazardous. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[1] It may also cause respiratory irritation.[1]

As specific quantitative toxicological data for **3-Propionylpyridine** is not readily available, the following data for Pyridine is provided as a reference for risk assessment.

Table 2: Toxicological Data for Pyridine (CAS No. 110-86-1)

Parameter	Value	Species	Route	Source
LD50 (Oral)	891 mg/kg	Rat	Oral	[3]
LD50 (Dermal)	1121 mg/kg	Rabbit	Dermal	[3]
LC50 (Inhalation)	17.1 mg/L (4 hours)	Rat (Male)	Inhalation	[3]

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **3-Propionylpyridine** to minimize exposure and risk.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Always handle **3-Propionylpyridine** in a properly functioning and certified chemical fume hood to minimize inhalation of vapors.[4]
- Ensure that an emergency eyewash station and safety shower are readily accessible and within a ten-second travel distance from the work area.[3]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield to protect against splashes. [5]
- Hand Protection: Wear chemical-resistant gloves. Butyl rubber or PVA gloves are recommended. Nitrile gloves may not provide adequate protection. Always inspect gloves for integrity before use.[3][6]
- Skin and Body Protection: A fully-buttoned lab coat or a chemical-resistant apron should be worn to protect the skin.[6] Closed-toe shoes are mandatory.[6]

General Handling Protocol

- Preparation: Before handling, review the Safety Data Sheet (SDS). Ensure all necessary PPE is available and in good condition. The work area within the fume hood should be clean and uncluttered.
- Dispensing: When transferring or pouring, use a secondary container, such as a tray, to contain any potential spills.[6] Pour slowly and carefully to avoid splashing.
- Heating: Avoid heating **3-Propionylpyridine** near open flames or other ignition sources. If heating is necessary, use a well-controlled heating mantle or water bath within the fume

hood.

- Post-Handling: After handling, wash hands thoroughly with soap and water. Clean all contaminated surfaces.

Storage

- Store **3-Propionylpyridine** in a cool, dry, and well-ventilated area away from heat and sources of ignition.[\[4\]](#)
- Keep the container tightly closed.[\[4\]](#)
- Store separately from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Emergency Procedures

A clear and practiced emergency plan is crucial when working with hazardous chemicals.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[3\]](#)

Spill and Leak Protocol

- Small Spills (manageable within 10 minutes):
 - Ensure proper PPE is worn (chemical goggles, resistant gloves, lab coat).

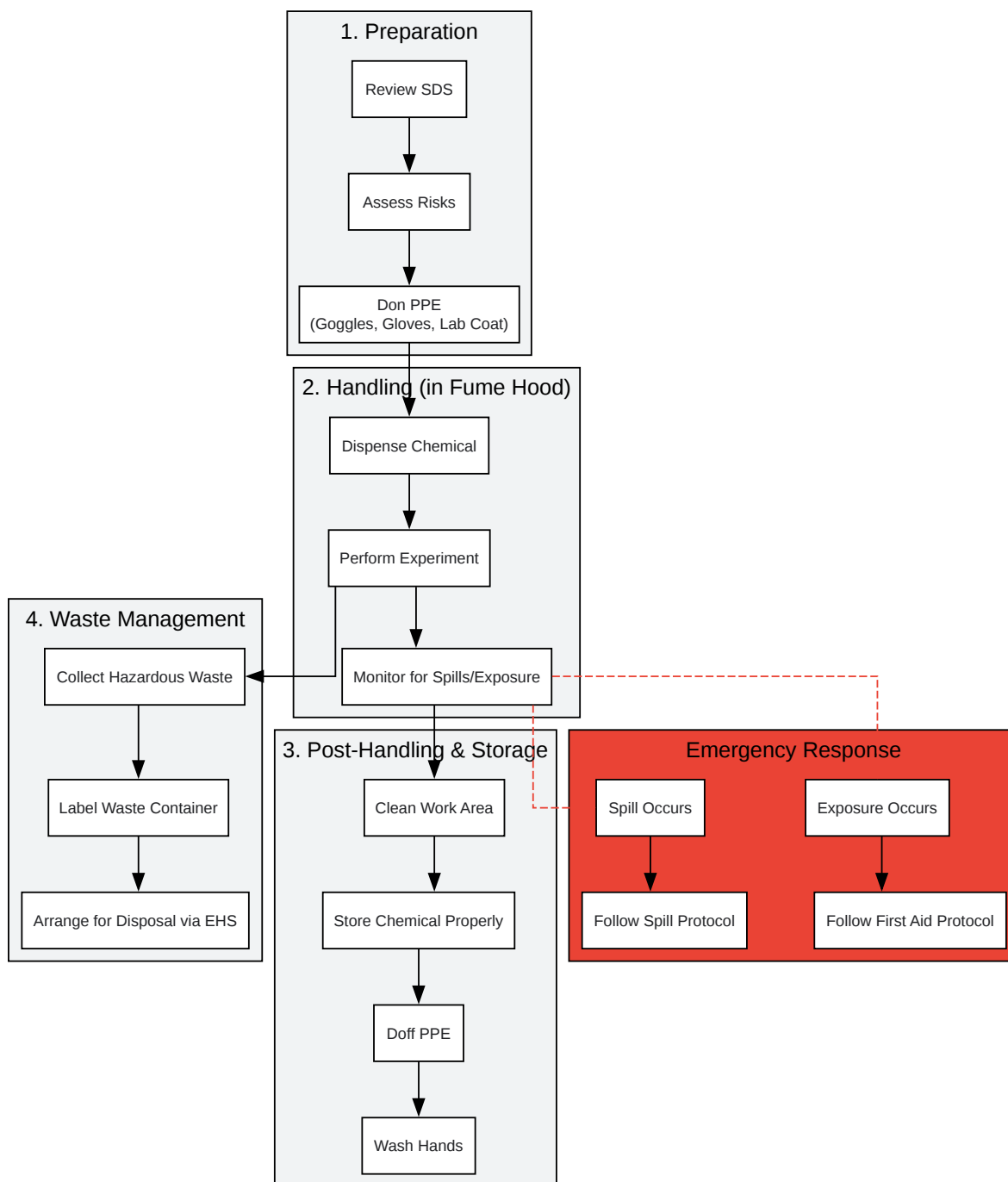
- Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[4]
- Collect the absorbed material into a sealable, airtight, and compatible waste container.
- Clean the spill area with soap and water.
- Large Spills:
 - Immediately evacuate the area and alert others.[3]
 - If safe to do so, remove ignition sources and provide ventilation.
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.[3]

Waste Disposal

- All waste containing **3-Propionylpyridine** must be treated as hazardous waste.[4]
- Collect waste in a designated, properly sealed, and clearly labeled hazardous waste container.[4]
- Do not dispose of **3-Propionylpyridine** down the drain.[4]
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific disposal procedures.[4]

Workflow for Safe Handling of 3-Propionylpyridine

The following diagram illustrates the logical workflow for safely handling **3-Propionylpyridine** in a laboratory setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 3-PROPIONYLPYRIDINE | 1570-48-5 [chemicalbook.com]
- 3. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 4. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 5. benchchem.com [benchchem.com]
- 6. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling Precautions for 3-Propionylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073230#safety-and-handling-precautions-for-3-propionylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com